

Proper Disposal of Crisaborole: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Crisaborole*

Cat. No.: *B606811*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This document provides essential, step-by-step guidance for the safe and compliant disposal of **Crisaborole**, a benzoxaborole phosphodiesterase-4 (PDE4) inhibitor. Adherence to these procedures is vital to minimize environmental impact and ensure compliance with regulatory standards.

Crisaborole Disposal Procedures

The primary recommended method for the disposal of **Crisaborole** is through incineration by a licensed hazardous material disposal company.[\[1\]](#)[\[2\]](#) This ensures the complete destruction of the active pharmaceutical ingredient. It is imperative to avoid discharging **Crisaborole** into drains, watercourses, or onto the ground.[\[1\]](#)[\[3\]](#)

Step-by-Step Disposal Protocol:

- Segregation: Isolate **Crisaborole** waste from other laboratory waste streams. This includes unused or expired bulk powder, contaminated labware (e.g., vials, spatulas, weighing boats), and personal protective equipment (PPE) that has come into direct contact with the compound.
- Containment: Place all **Crisaborole** waste into a clearly labeled, sealed, and appropriate waste container. For unused ointment, the entire tube should be placed in the waste container without being opened or emptied.[\[4\]](#)

- Consult Safety Data Sheet (SDS): Always refer to the specific Safety Data Sheet provided by the manufacturer for the most current and detailed disposal information.[1][2][3][5]
- Engage a Licensed Disposal Company: Arrange for the collection and disposal of the **Crisaborole** waste by a certified hazardous waste management company. This company should be equipped with an incinerator that includes an afterburner and scrubber to handle pharmaceutical waste.[1][2]
- Documentation: Maintain meticulous records of the disposal process, including the quantities of **Crisaborole** waste, the dates of collection, and the name of the disposal company, in accordance with local and federal regulations.

Regulatory Compliance

Disposal of **Crisaborole** must comply with all federal, state, and local environmental regulations.[1][6] While **Crisaborole** is not currently listed as a hazardous waste under the Resource Conservation and Recovery Act (RCRA), regulations for pharmaceutical waste are subject to change and can vary by jurisdiction.[6][7][8] The U.S. Environmental Protection Agency (EPA) strongly advises against the sewerage of any pharmaceutical waste.[6]

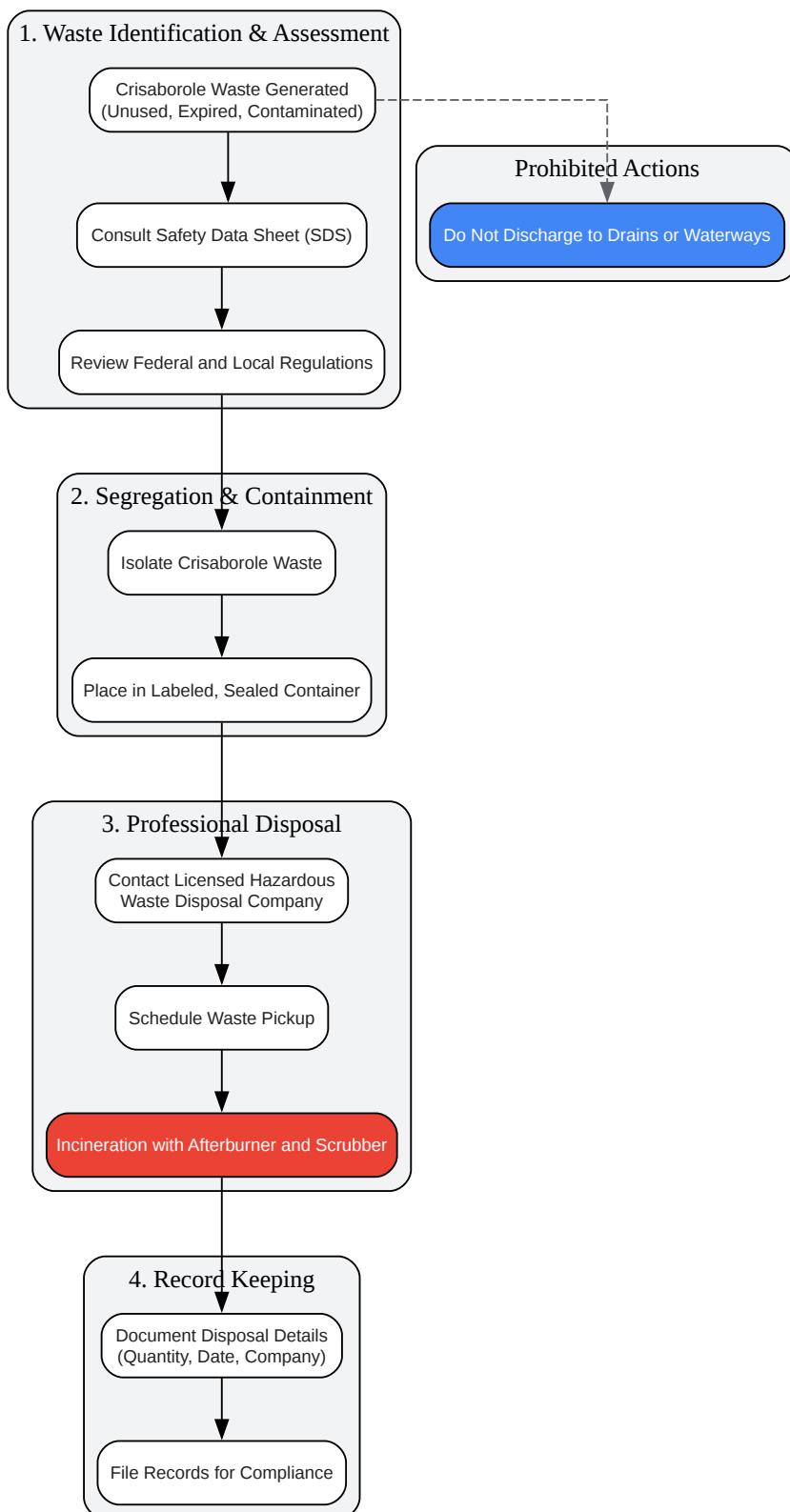
Disposal of Consumer-Level Crisaborole Ointment

For expired or unused **Crisaborole** ointment outside of a laboratory setting, such as in clinical trials, it is recommended to use pharmaceutical take-back programs.[9] If a take-back program is not accessible, the following steps can be taken for household disposal:

- Do Not Flush: Never flush **Crisaborole** ointment down the toilet or drain.[10]
- Mix with Undesirable Substance: Remove the ointment from its original tube and mix it with an unpalatable substance like used coffee grounds or cat litter.[10][11]
- Seal and Dispose: Place the mixture in a sealed container, such as a sealable bag or an empty can, and dispose of it in the household trash.[10][11]
- Remove Personal Information: Before disposing of the original packaging, ensure all personal identifying information is removed or blacked out.[10]

Experimental Workflow for Crisaborole Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Crisaborole** in a laboratory setting.



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Crisaborole Disposal Workflow for Laboratories

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